

Mavacoxib-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Mavacoxib-d4

Cat. No.: B12415493

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **Mavacoxib-d4**, a deuterated internal standard essential for the accurate quantification of the long-acting, COX-2 selective non-steroidal anti-inflammatory drug (NSAID), Mavacoxib. This document outlines key information regarding suppliers, purity, and detailed experimental protocols for its use in pharmacokinetic analysis.

Supplier and Purity Information

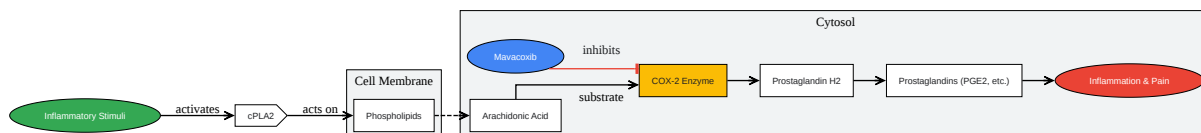
Mavacoxib-d4 is available from several chemical suppliers catering to the research and pharmaceutical industries. While the purity of chemical standards is lot-dependent, the following table summarizes publicly available information and typical specifications. For precise, lot-specific purity data, it is imperative to consult the Certificate of Analysis (CoA) provided by the supplier at the time of purchase.^{[1][2]}

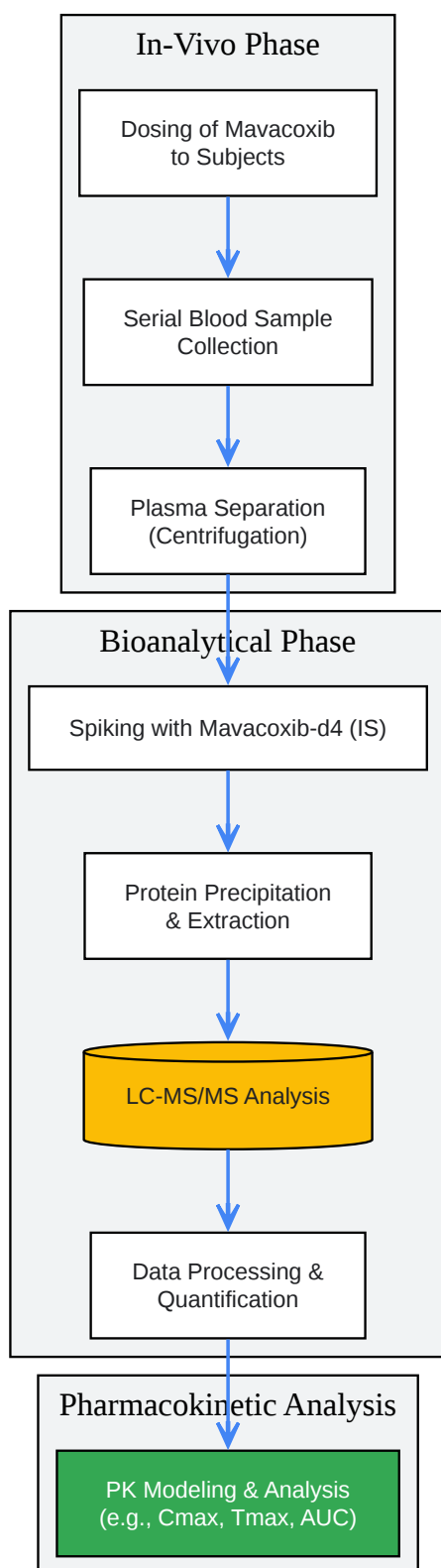
Supplier	Product Name	Catalog Number (Example)	Stated Purity	Additional Information
MedchemExpress	Mavacoxib-d4	HY-119447S	Lot-specific (CoA available upon request)[2]	Provided as a solid. Recommended storage conditions are detailed in the CoA.[2]
Santa Cruz Biotechnology	Mavacoxib-d4	sc-479421	Lot-specific (Refer to CoA for data)[1]	Alternate name: 4-[5-(4-Fluorophenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide-d4.[1]

Note: The listed catalog numbers are for reference only and may vary. Researchers should always verify the current product information with the supplier.

Mechanism of Action: COX-2 Inhibition

Mavacoxib, the parent compound of **Mavacoxib-d4**, is a selective inhibitor of the cyclooxygenase-2 (COX-2) enzyme.[3] The COX-2 pathway is critical in mediating inflammation and pain. The diagram below illustrates this signaling cascade and the inhibitory action of Mavacoxib.





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References

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- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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